

Technical Support Center: 2-Methoxy-5-nitropyridin-4-ol Stability Guide

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Compound of Interest

Compound Name: 2-Methoxy-5-nitropyridin-4-ol

CAS No.: 1374652-16-0

Cat. No.: B595659

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Executive Summary: The Stability Triad

2-Methoxy-5-nitropyridin-4-ol is a highly functionalized heterocyclic building block. Its stability is governed by three competing chemical behaviors:

- **Tautomerism:** The equilibrium between the 4-pyridinol and 4-pyridone forms, which is solvent-dependent.
- **Nucleophilic Sensitivity:** The 2-methoxy group is activated by the 5-nitro group and ring nitrogen, making it susceptible to hydrolysis (demethylation) in aqueous environments.
- **Acidity:** The 5-nitro group significantly increases the acidity of the 4-hydroxyl proton, leading to facile deprotonation and color changes.

Critical Handling & Preparation Protocols

Q: What is the optimal solvent system for stock solutions?

Recommendation: Anhydrous DMSO or DMF.

- **Why?** The compound has limited solubility in water and non-polar solvents (e.g., Hexane). DMSO and DMF stabilize the polar pyridone tautomer without providing the nucleophiles (water/alcohols) necessary for degradation.
- **Protocol:** Prepare stock solutions at 10–50 mM in anhydrous DMSO. Store in aliquots at -20°C.

Q: My solution turned from pale yellow to deep orange/red. Has it degraded?

Diagnosis: Likely Deprotonation, not necessarily degradation.

- **Mechanism:** The 5-nitro group is strongly electron-withdrawing. This lowers the pKa of the 4-hydroxyl group (likely to pKa ~5–6). In neutral or basic buffers (pH > 6), the phenolic proton is lost, forming the nitropyridinate anion, which is intensely colored (bathochromic shift).
- **Action:** Check the pH. If the color reverts upon acidification (pH < 4), the compound is intact. If the color persists or a precipitate forms, degradation (hydrolysis) may have occurred.

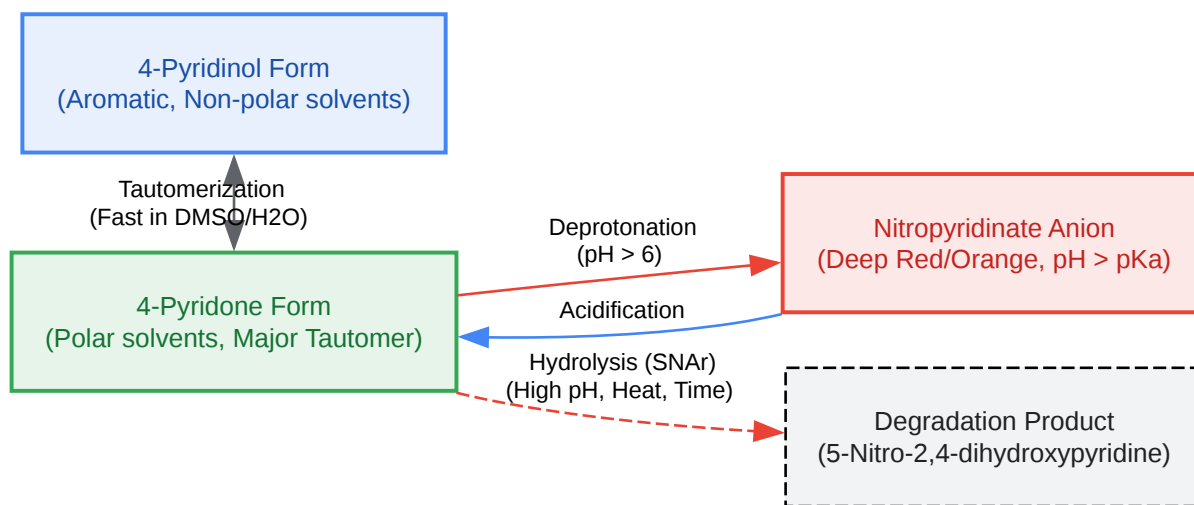
Q: How do I prevent the "2-Methoxy" group from hydrolyzing?

Risk Factor: High pH and elevated temperature.

- **Chemistry:** The 2-position is electrophilic. Hydroxide ions () can attack C2, displacing the methoxide group. This converts your compound into 5-nitro-2,4-dihydroxypyridine (also known as 5-nitro-2,4-pyridinedione), which is a different chemical entity.
- **Prevention:**
 - **Avoid:** Basic buffers (Carbonate, Tris pH > 8) for prolonged periods.
 - **Preferred:** Acidic to neutral buffers (PBS pH 7.4 is acceptable for short-term assays, but Citrate or Phosphate pH 5–6 is safer for stability).

Visualizing Stability & Degradation Pathways

The following diagram illustrates the tautomeric equilibrium and the primary degradation risk (hydrolysis).



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Figure 1: Tautomerism between pyridinol/pyridone forms and the risk of hydrolysis at high pH.

Troubleshooting Guide: Common Experimental Issues

Symptom	Probable Cause	Corrective Action
Precipitation in Aqueous Buffer	Solubility Limit / pH Shock. The neutral pyridone form is less soluble than the anion.	1. Predilute in DMSO. 2. Ensure final organic solvent concentration is >1-5%. 3. If working at acidic pH, lower concentration to <100 μ M.
Loss of Activity in Bioassay	Hydrolysis. The active 2-methoxy group has been hydrolyzed to a hydroxyl.	1. Verify compound integrity via LC-MS (Look for Mass -14 Da shift). 2. Prepare fresh solutions immediately before use.
Inconsistent LC-MS Peak Shape	Tautomerism. Rapid interconversion on the column.	1. Add 0.1% Formic Acid to the mobile phase to lock the compound in the protonated form. 2. Increase column temperature to 40°C to sharpen the peak coalescence.
Sample turns black/brown	Photodegradation. Nitro groups are light-sensitive.	1. Store solid and solution in amber vials. 2. Wrap reaction vessels in aluminum foil.

Storage & Stability Specifications

Solid State Storage[2]

- Temperature: -20°C (Long-term) or 4°C (Short-term < 1 month).
- Atmosphere: Hygroscopic. Store under Argon or Nitrogen if possible. Moisture promotes hydrolysis over time.
- Container: Amber glass vial with PTFE-lined cap.

Solution Stability (in DMSO)

- Room Temp (25°C): Stable for ~48 hours.

- Refrigerated (4°C): Stable for ~1 week.
- Frozen (-20°C): Stable for 3–6 months. Avoid repeated freeze-thaw cycles.

References & Grounding

- Tautomerism of Hydroxypyridines:
 - Mechanism:[1][2] 4-Hydroxypyridines exist predominantly as 4-pyridones in polar media due to the significant resonance stabilization of the amide-like linkage.
 - Source: Joule, J. A., & Mills, K. (2010). *Heterocyclic Chemistry* (5th ed.). Wiley. (General reference for pyridone tautomerism).
 - Validation:
- Reactivity of Nitropyridines:
 - Mechanism:[1][2] The presence of a nitro group at position 5 activates the 2-methoxy group toward Nucleophilic Aromatic Substitution ().
 - Source: March's Advanced Organic Chemistry, Chapter 13, Aromatic Substitution, Nucleophilic.
- pKa Considerations:
 - Data: While specific pKa data for the 2-methoxy-5-nitro derivative is rare, 4-hydroxypyridine has a pKa ~3.2 (cation) and ~11 (anion). The electron-withdrawing nitro group significantly increases acidity, likely shifting the pKa of the hydroxyl group to the 5.0–6.0 range.
 - Source: (Used as baseline for substituent effect estimation).
- Safety & Handling (SDS):
 - General Nitropyridine Handling: Avoid dust formation, use amber vials, and store at -20°C.

- Source: (Analogous structure handling).

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Sources

- 1. 2-Methoxy-5-nitropyridine[CAS 5446-92-4] Purity [[benchchem.com](https://www.benchchem.com)]
- 2. CN112745259A - One-pot synthesis method for synthesizing 2-hydroxy-5-nitropyridine - Google Patents [patents.google.com]
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